

# Technical Guide: Proper Disposal Procedures for CAS 251293-28-4

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 251293-28-4

CAS No.: 251293-28-4

Cat. No.: B612500

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(1R,2S)-1-Amino-2-vinylcyclopropanecarboxylic acid ethyl ester p-toluenesulfonate[1][2][3]

## Executive Summary & Chemical Profile

CAS **251293-28-4** is a high-value, complex pharmaceutical intermediate, commonly referred to as the Vinyl-ACCA ethyl ester tosylate salt.[1][2][3] It is a critical building block in the synthesis of macrocyclic HCV protease inhibitors (e.g., Danoprevir).

Effective disposal is not merely about regulatory compliance; it is about molecular destruction. The molecule contains a strained vinylcyclopropane ring and a p-toluenesulfonate (tosylate) counterion.[1] Improper disposal can lead to environmental persistence or uncontrolled ring-opening reactions.[1]

Chemical Identity Verification:

Parameter	Detail
Chemical Name	<b>(1R,2S)-1-Amino-2-vinylcyclopropanecarboxylic acid ethyl ester p-toluenesulfonate</b>
CAS Number	251293-28-4
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NO <sub>2</sub> [1][2][3][4] · C <sub>7</sub> H <sub>8</sub> O <sub>3</sub> S (Salt Form)
Key Functional Groups	Vinylcyclopropane (Strained Ring), Primary Amine (Salt), Ethyl Ester, Tosylate

| Physical State | White to off-white crystalline solid |[1][2][3]

## Hazard Assessment & Disposal Logic (The "Why")

Expertise & Experience Note: As scientists, we must understand the mechanism of hazard to mitigate it.

- **The Tosylate Factor (Genotoxicity Risk):** While the tosylate here is likely a counterion, the precursor ethyl p-toluenesulfonate is a known alkylating agent and potential genotoxic impurity (GTI). Disposal protocols must assume the presence of trace alkylating agents. Incineration is the only method validated to destroy these potential GTIs.[3]
- **Ring Strain Energy:** The vinylcyclopropane moiety possesses significant ring strain (~27 kcal/mol). Exposure to strong acids or Lewis acids in an uncontrolled waste stream can trigger rapid ring-opening polymerization or rearrangement, generating heat.[1]
- **Ecological Impact:** The tosylate moiety is mobile in soil and water. The nitrogen content requires proper denitrification during waste treatment to prevent ammonia release.

## Standardized Disposal Protocol

Core Directive: Do not sewer.[5] Do not landfill.[5] High-temperature incineration is the mandatory standard.[1]

### A. Solid Waste (Pure Substance or Spill Debris)

Applicability: Expired lots, contaminated PPE, spill cleanup materials.

- Segregation: Isolate from oxidizers (e.g., permanganates, peroxides) and strong bases.
- Containment: Place solid waste in a clear polyethylene bag (primary). Seal with tape. Place the primary bag inside a yellow or black hazardous waste bag (secondary) compliant with UN transport standards.
- Labeling: Label as "Hazardous Waste - Solid - Toxic/Irritant." Explicitly list "Contains Sulfur and Nitrogen" to alert the incineration facility of scrubber requirements.
- Destruction: Ship to a TSDF (Treatment, Storage, and Disposal Facility) approved for Rotary Kiln Incineration.
  - Target Temp:  $>1000^{\circ}\text{C}$  (Ensures complete mineralization of the cyclopropane ring).

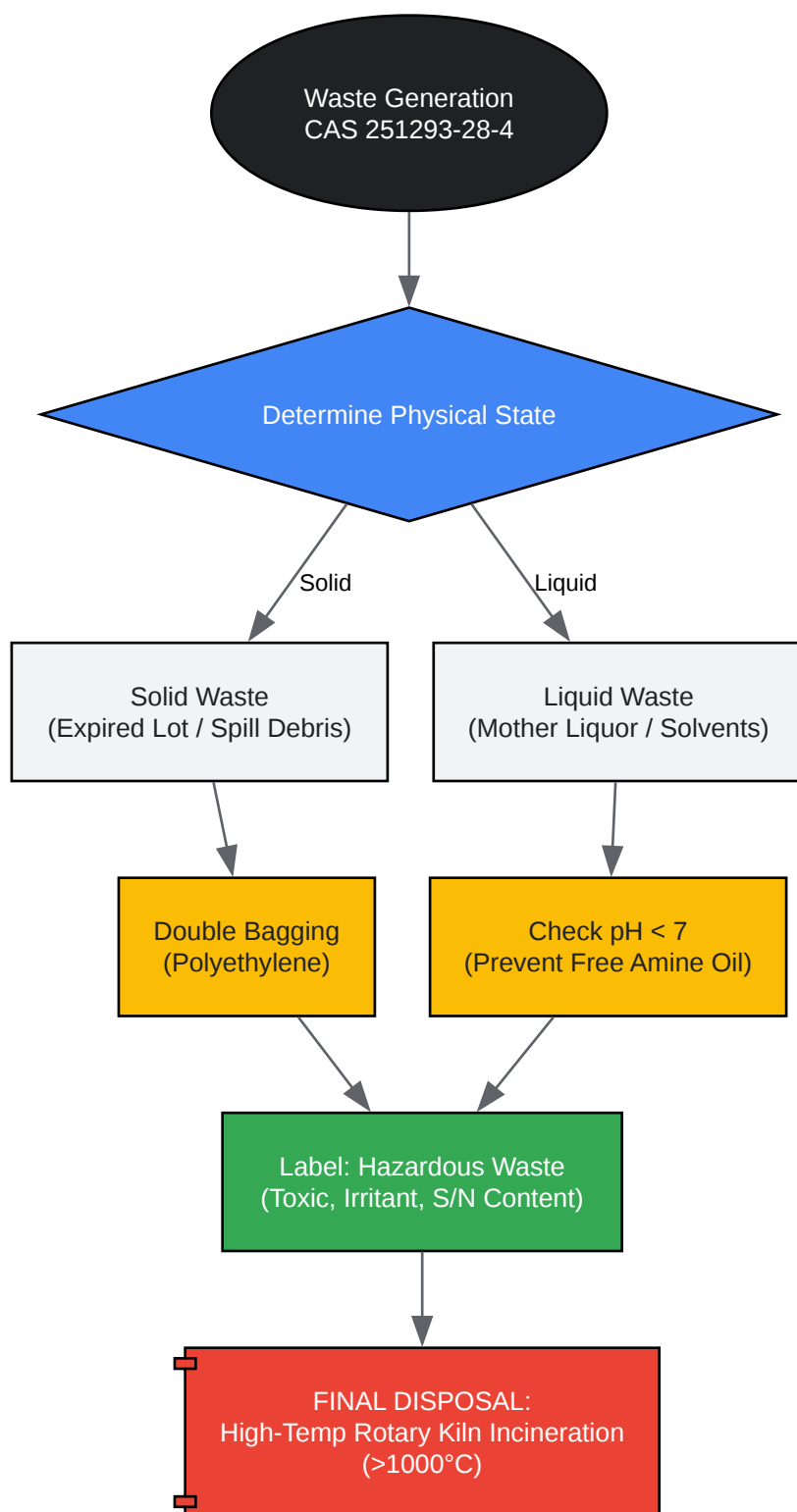
## B. Liquid Waste (Mother Liquors/Solvated Forms)

Applicability: Reaction mixtures, HPLC waste, dissolved samples.

- Compatibility Check: Ensure the solvent stream is compatible. Avoid mixing with aqueous basic waste, which could liberate the free amine and potentially cause precipitation or emulsion formation.
- pH Adjustment: Maintain  $\text{pH} < 7$ . If the solution becomes basic, the free amine form of Vinyl-ACCA is generated, which is an oil and may separate from aqueous layers, complicating incineration injection.<sup>[2][3]</sup> Keep it as the protonated tosylate salt in solution.
- Container: High-density polyethylene (HDPE) or glass carboys.
- Destruction: Fuel blending followed by incineration.

## Decision Matrix & Workflow (Visualization)

The following diagram outlines the logical flow for categorizing and treating waste streams associated with CAS **251293-28-4**.<sup>[1]</sup>



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Figure 1: Operational decision tree for the segregation and disposal of Vinyl-ACCA Tosylate.

## Emergency Contingencies (Spill Management)

In the event of a spill in the laboratory:

- **Evacuate & PPE:** Evacuate the immediate area. Don nitrile gloves (double gloving recommended), lab coat, and safety goggles. If dust is present, use an N95 or P100 respirator.
- **Dry Spill:** Do not sweep dry dust (risk of aerosolization). Cover with a damp absorbent pad or use a HEPA-filtered vacuum dedicated to hazardous chemicals.<sup>[1]</sup>
- **Wet Spill:** Absorb with an inert material (Vermiculite or Diatomaceous Earth). Do NOT use sawdust (combustible interaction with potential nitrate/tosylate residues).
- **Decontamination:** Clean the surface with a mild detergent solution. Do not use bleach (hypochlorite) immediately, as it may react with the amine to form chloramines.

## Regulatory Compliance (RCRA)<sup>[1][3]</sup>

- **Waste Code:** While CAS **251293-28-4** is not explicitly P-listed or U-listed by the EPA, it should be characterized as D001 (Ignitable) if in flammable solvent or D003 (Reactive) if the specific synthesis stage renders it unstable.<sup>[1][2][3]</sup>
- **Recommendation:** Due to the "Presumption of Hazard" in pharmaceutical R&D, manage as Hazardous Waste regardless of specific listing status.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 6638, Ethyl p-toluenesulfonate (Precursor Hazard Data). Retrieved from [\[Link\]](#)
- Beaumard, F., et al. (2009). Scalable Synthesis of (1R,2S)-1-Amino-2-vinylcyclopropanecarboxylic Acid Ethyl Ester.<sup>[1][2]</sup> Organic Process Research & Development. (Demonstrates synthesis and stability factors). Retrieved from [\[Link\]](#)<sup>[1][2][3]</sup>
- U.S. Environmental Protection Agency. Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)

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## Sources

- 1. Ethyl p-methylbenzenesulfonate | C<sub>9</sub>H<sub>12</sub>O<sub>3</sub>S | CID 6638 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [[essr.umd.edu](https://essr.umd.edu)]
- 3. Waste Code [[rcrainfo.epa.gov](https://rcrainfo.epa.gov)]
- 4. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
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Address: 3281 E Guasti Rd

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